

How to dissolve and store CZC-25146 for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CZC-25146

Cat. No.: B560049

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Application Notes and Protocols for CZC-25146

These application notes provide detailed protocols for the dissolution and storage of **CZC-25146**, a potent and selective LRRK2 inhibitor, intended for researchers, scientists, and drug development professionals.

Introduction

CZC-25146 is a cell-permeable inhibitor of Leucine-rich repeat kinase 2 (LRRK2), with IC₅₀ values of 4.76 nM and 6.87 nM for wild-type and G2019S mutant LRRK2, respectively[1][2][3][4]. It also shows inhibitory activity against PLK4, GAK, TNK1, CAMKK2, and PIP4K2C[2][3]. Due to its role in attenuating mutant LRRK2-induced neuronal injury, **CZC-25146** is a valuable tool for research in neurodegenerative diseases, particularly Parkinson's disease[1][2][3].

Chemical Properties

Property	Value	Source
Molecular Weight	488.54 g/mol	[2][3][5][6]
Formula	C ₂₂ H ₂₅ FN ₆ O ₄ S	[2][3][5][6]
CAS Number	1191911-26-8	[1][3][5][6]
Appearance	Solid powder	[6][7]
Purity	≥98%	[3][5]

Solubility

CZC-25146 is soluble in organic solvents but insoluble in water and ethanol[4]. It is recommended to use fresh, anhydrous DMSO for preparing stock solutions, as hygroscopic DMSO can negatively impact solubility[1][4]. For enhanced solubility, warming the solution at 37°C and using an ultrasonic bath may be beneficial[2][8].

Solvent	Maximum Concentration	Source
DMSO	≥ 46 mg/mL (94.16 mM) to 100 mM (48.85 mg/mL)	[1][3]
DMF	10 mg/mL	[5]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[5]
Water	Insoluble	[4]
Ethanol	Insoluble	[4]

Storage and Stability

Proper storage of **CZC-25146** is crucial to maintain its activity.

Form	Storage Temperature	Stability	Source
Solid Powder	-20°C	Up to 3 years	[1][4]
Stock Solution in Solvent	-80°C	Up to 1 year	[4]
-20°C	Up to 1 month	[4][7]	

Important Note: To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes[4].

Experimental Protocols

Preparation of Stock Solution (In Vitro)

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **CZC-25146** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Allow the **CZC-25146** vial to equilibrate to room temperature before opening.
- Weigh the desired amount of **CZC-25146** powder.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO. For example, to 1 mg of **CZC-25146** (MW: 488.54), add 204.7 μ L of DMSO.
- Vortex the solution until the powder is completely dissolved. Gentle warming (37°C) or sonication can be used to aid dissolution[2][8].
- Aliquot the stock solution into single-use tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Preparation of Working Solution (In Vivo)

For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use[1].

Protocol 1: Formulation for Intravenous (i.v.) or Peritoneal (i.p.) Injection

This protocol yields a clear solution.

Materials:

- **CZC-25146** stock solution in DMSO (e.g., 25 mg/mL)

- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure (for a 1 mL working solution):

- Add 100 μ L of a 25 mg/mL **CZC-25146** DMSO stock solution to 400 μ L of PEG300.
- Mix thoroughly until a clear solution is obtained.
- Add 50 μ L of Tween-80 and mix again.
- Add 450 μ L of saline to reach a final volume of 1 mL.
- The final concentration of **CZC-25146** will be 2.5 mg/mL. Adjust volumes as needed for your desired final concentration.

Protocol 2: Formulation for Oral (p.o.) Administration

This protocol results in a homogeneous suspension.

Materials:

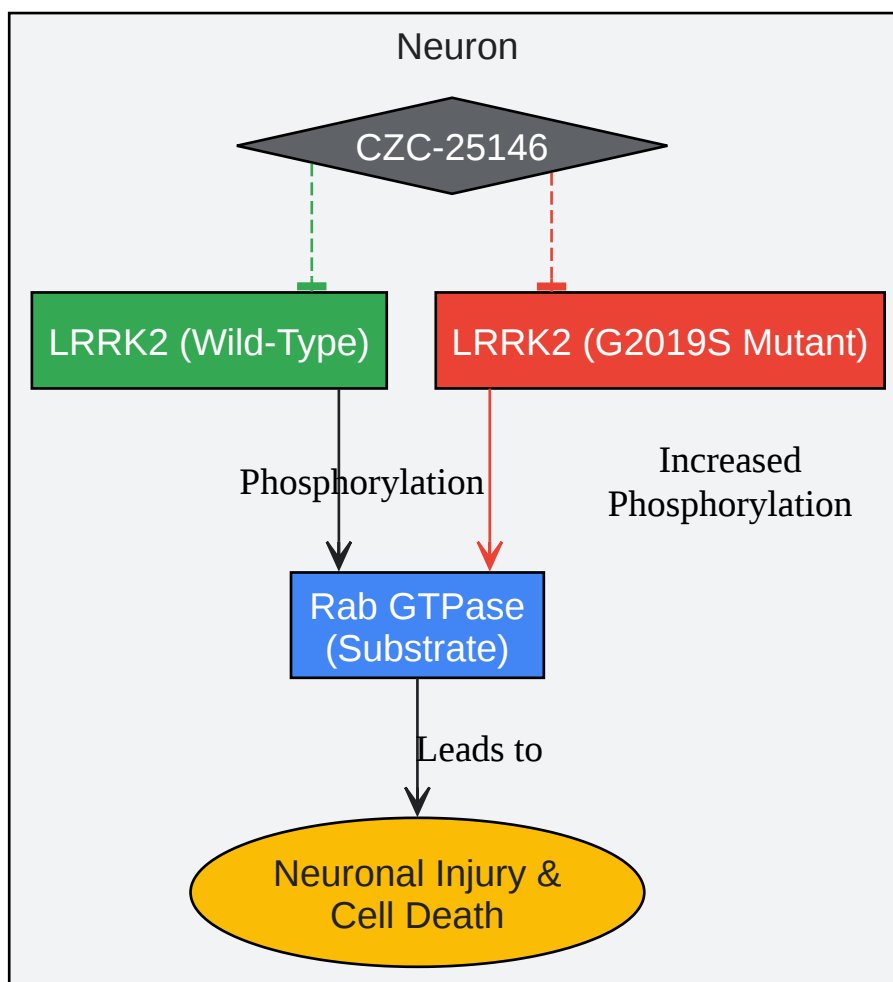
- **CZC-25146** powder
- Carboxymethylcellulose sodium (CMC-Na) solution (e.g., 0.5% in water)

Procedure:

- Weigh the required amount of **CZC-25146**.
- Prepare a homogeneous suspension by adding the **CZC-25146** powder to the CMC-Na solution. For example, to prepare a 5 mg/mL suspension, add 5 mg of **CZC-25146** to 1 mL of CMC-Na solution.
- Mix thoroughly to ensure a uniform suspension before administration.

Signaling Pathway

The following diagram illustrates the inhibitory effect of **CZC-25146** on the LRRK2 signaling pathway, which is implicated in Parkinson's disease.



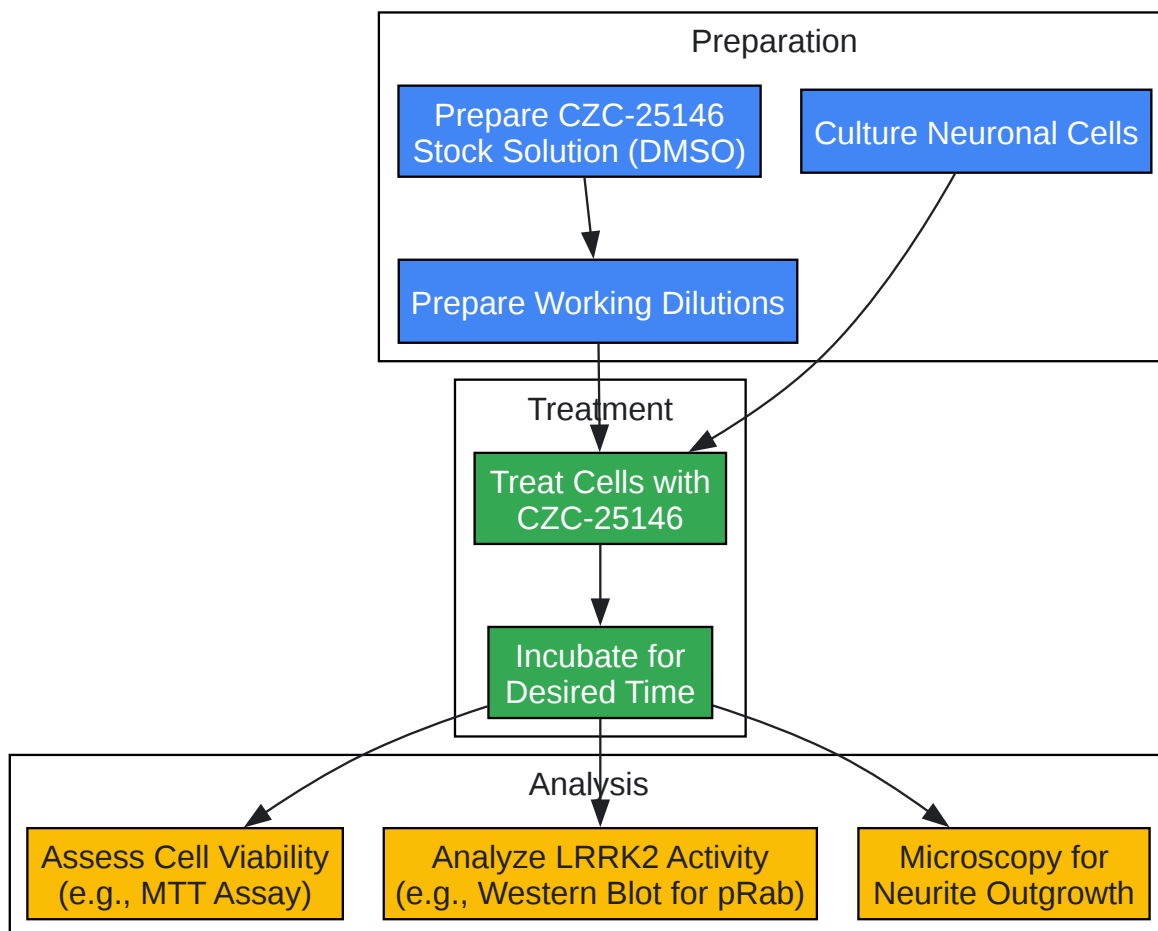
Inhibition of LRRK2 Pathway by CZC-25146

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Caption: Inhibition of LRRK2-mediated phosphorylation by **CZC-25146**.

Experimental Workflow

The diagram below outlines a general workflow for an in vitro experiment using **CZC-25146** to assess its effect on neuronal cells.



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Caption: General workflow for in vitro cell-based assays with **CZC-25146**.

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